

In-Depth Technical Guide: 3-Fluoro-5-methylphenylacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-5-methylphenylacetic acid

Cat. No.: B1303433

[Get Quote](#)

An Examination of the Synthesis, Properties, and Applications of a Key Pharmaceutical Intermediate

This technical guide provides a comprehensive overview of **3-Fluoro-5-methylphenylacetic acid** (CAS No. 518070-22-9), a fluorinated aromatic carboxylic acid. The document details its physicochemical properties, outlines a representative synthetic pathway with detailed experimental protocols, and discusses its primary applications in pharmaceutical and materials science research. This guide is intended for researchers, chemists, and professionals in the field of drug development and organic synthesis.

Discovery and History

The specific discovery and initial synthesis of **3-Fluoro-5-methylphenylacetic acid** are not extensively documented in seminal patents or peer-reviewed journals. Its emergence in the scientific landscape is primarily linked to its utility as a specialized building block in organic synthesis. The compound is available from numerous commercial chemical suppliers, indicating its role as a readily accessible intermediate rather than a novel therapeutic agent itself.

Its history is therefore best understood through its applications. The compound is frequently cited in the context of medicinal chemistry, particularly in the development of novel antibiotics. Recent studies in journals such as *Organic Process Research & Development* and the *Journal of Medicinal Chemistry* highlight the use of fluorinated phenylacetic acids in the synthesis of

beta-lactam antibiotics as penicillin-binding protein (PBP) inhibitors. In this context, **3-Fluoro-5-methylphenylacetic acid** serves as a critical fragment for creating amide linkages essential for enzyme binding, with the fluorine substituent providing beneficial electronic effects for transition state stabilization.

Physicochemical and Spectroscopic Data

The quantitative properties of **3-Fluoro-5-methylphenylacetic acid** are summarized in the table below. These properties are essential for its handling, storage, and application in synthetic chemistry.

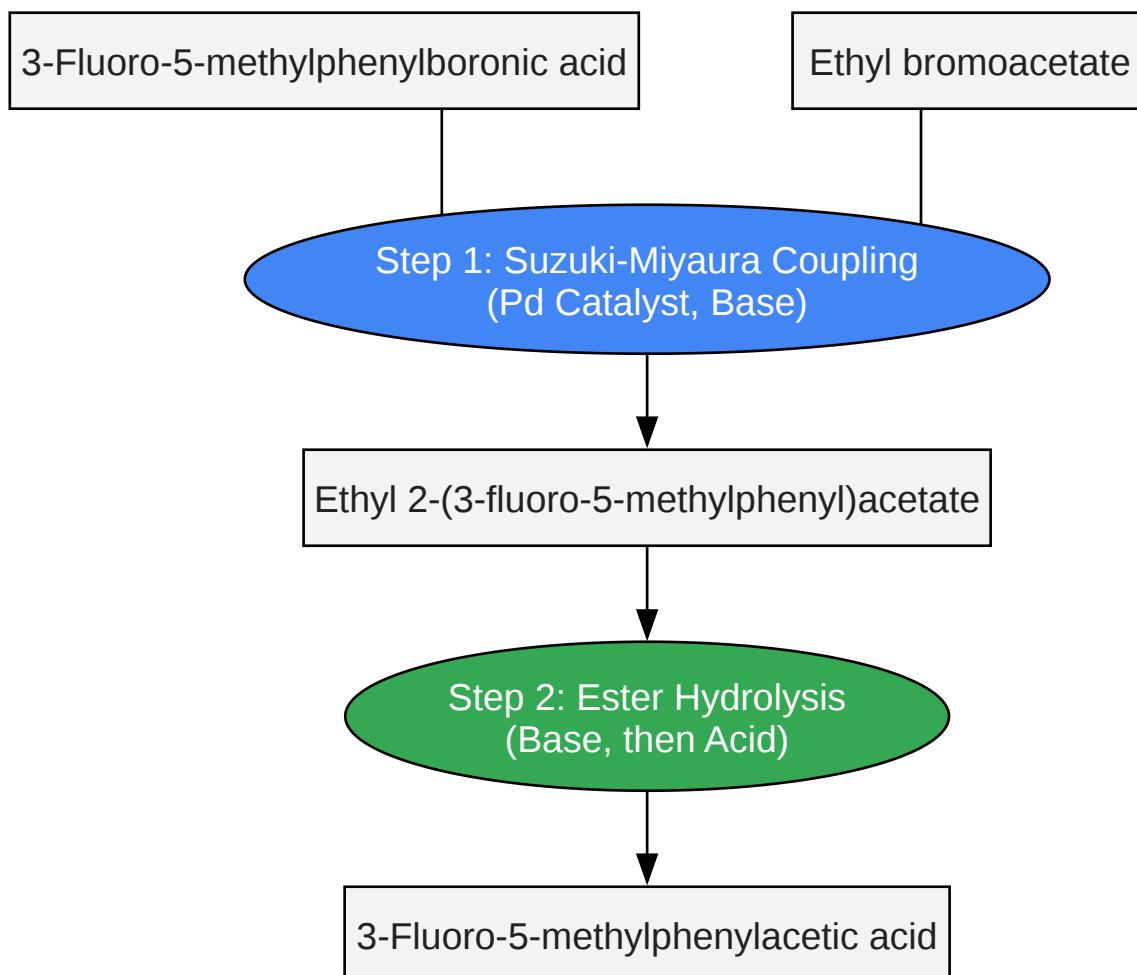
Property	Value	Source(s)
CAS Number	518070-22-9	[1]
Molecular Formula	C ₉ H ₉ FO ₂	[1]
Molecular Weight	168.17 g/mol	[1]
Melting Point	110-115 °C	
Appearance	White to off-white crystalline solid	
Density	~1.25 g/cm ³	
Solubility	Moderately soluble in polar organic solvents (methanol, ethanol, acetone); limited water solubility.	
SMILES	FC1=CC(CC(=O)O)=CC(C)=C 1	[2]

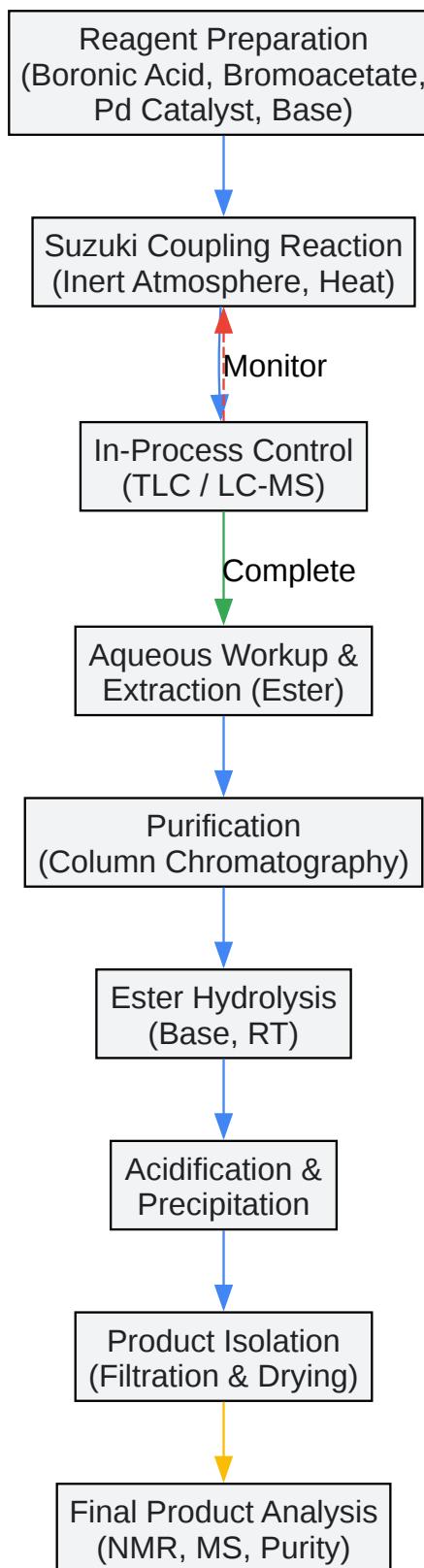
Synthesis and Experimental Protocols

The most logical and widely applicable method for synthesizing **3-Fluoro-5-methylphenylacetic acid** is a two-step process. This involves a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction between a suitable arylboronic acid and an acetate synthon, followed by the hydrolysis of the resulting ester.

Synthetic Pathway Overview

The synthesis begins with the key precursor, 3-Fluoro-5-methylphenylboronic acid, which is coupled with ethyl bromoacetate. The reaction is catalyzed by a palladium complex in the presence of a base. The intermediate product, ethyl 2-(3-fluoro-5-methylphenyl)acetate, is then hydrolyzed under basic conditions to yield the final carboxylic acid product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Fluoro-5-methylphenylacetic acid | CAS 518070-22-9 | Angene International Limited | [製品詳細 \[tci-chemical-trading.com\]](#)
- 2. Anhydrous, Homogeneous, Suzuki-Miyaura Cross-Coupling of Boronic Esters using Potassium Trimethylsilanolate - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Fluoro-5-methylphenylacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1303433#discovery-and-history-of-3-fluoro-5-methylphenylacetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com